

Application Notes and Protocols for Running PARSEC Benchmarks on GEM-5

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive guide for executing the Princeton Application Repository for Shared-Memory Computers (PARSEC) benchmark suite on the **GEM-5** simulator. The protocols outlined below are intended to provide a step-by-step methodology for setting up the simulation environment, configuring the simulator, and running the benchmarks in a full-system simulation mode.

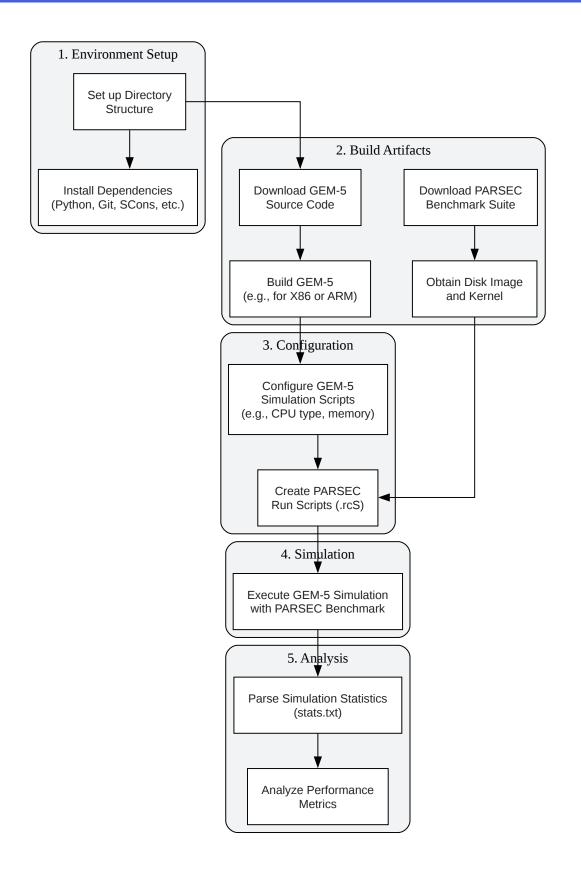
Introduction to PARSEC and GEM-5

The PARSEC benchmark suite is designed to represent emerging workloads and is widely used in computer architecture research to evaluate multiprocessor systems.[1] **GEM-5** is a modular and flexible computer architecture simulator that supports various instruction set architectures (ISAs) and can be configured for both full-system and syscall emulation modes.[2] [3] Running PARSEC on **GEM-5** allows for detailed performance analysis of novel architectural features in a simulated environment. This guide focuses on the full-system (FS) mode, which simulates a complete system with an operating system, providing a more realistic execution environment.[2][4][5]

Experimental Workflow

The overall process of running PARSEC benchmarks on **GEM-5** involves several key stages, from setting up the environment to analyzing the simulation output. The following diagram illustrates the typical workflow.





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Figure 1: Workflow for running PARSEC benchmarks on **GEM-5**.



Detailed Protocols

This section provides detailed protocols for each stage of the workflow. While older methods for ALPHA architecture exist, this guide focuses on a more modern setup, typically for X86 or ARM architectures.

Protocol 1: Environment Setup

- Create a Project Directory: Establish a main directory to house all components of the simulation environment.[1]
- Install Prerequisites: Ensure that your system has the necessary dependencies for building and running GEM-5. These typically include:
 - git
 - scons
 - python3 and pip
 - A C++ compiler (e.g., GCC)
 - Other libraries as specified in the GEM-5 documentation.
- Set up Python Virtual Environment (Recommended): To avoid conflicts with system-wide Python packages, it is advisable to use a virtual environment.[1]

Protocol 2: Acquiring and Building GEM-5 and PARSEC

- Download **GEM-5**: Clone the official **GEM-5** repository from the Google Source.
- Build **GEM-5**: Compile the **GEM-5** binary for the desired ISA (e.g., X86, ARM). The .opt build is recommended for performance.
- Download PARSEC Benchmarks: Clone the PARSEC benchmark suite. Several versions are available; ensure compatibility with your chosen simulation setup.[1]
- Obtain a Full-System Disk Image and Kernel: For full-system simulation, a pre-built disk image containing the compiled PARSEC benchmarks and a compatible Linux kernel are



required.[4][6]

- Disk Image: You can either download a pre-made disk image or build one using tools like
 Packer.[1][6] The gem5 resources page is a good source for pre-built images.
- Kernel: A compatible Linux kernel is also needed. Pre-compiled kernels for use with GEM 5 are available from the gem5 website.[6]

Protocol 3: Configuration for Full-System Simulation

- Directory Structure: Organize your project directory as follows. This structure helps in managing the different components.[1]
- **GEM-5** Configuration Scripts: **GEM-5** simulations are controlled by Python scripts located in the configs/ directory of the **GEM-5** repository. For full-system simulation, configs/example/fs.py is the primary script. You will need to modify or create a new script to specify the system configuration.[4]
- Create a PARSEC Run Script (.rcS): Inside the simulated machine, a script is needed to
 initiate the PARSEC benchmark. This script is passed to the GEM-5 simulator.[4] Below is an
 example for the blackscholes benchmark.

run scripts/blackscholes simsmall.rcS

The m5 utility is used to communicate with the host simulator, for example, to reset statistics or exit the simulation.[1]

Protocol 4: Running the Simulation

The simulation is launched from the command line, specifying the **GEM-5** binary, the configuration script, and various parameters for the simulated system.

 Execution Command: The following command demonstrates how to run a PARSEC benchmark in GEM-5's full-system mode.

Data Presentation GEM-5 Simulation Parameters



The following table summarizes the key command-line arguments for running a PARSEC simulation in **GEM-5**.[1][6]

Parameter	Description	Example Value
kernel	Path to the Linux kernel for the simulated system.	/vmlinux-4.19.83
disk-image	Path to the disk image containing the OS and benchmarks.	/parsec.img
cpu-type	The model of the CPU to simulate.	TimingSimpleCPU, DerivO3CPU
num-cpus	The number of CPU cores to simulate.	1, 4, 8
mem-size	The size of the main memory in the simulated system.	2GB
script	The path to the run script to be executed within the simulation.	/blackscholes_simsmall.rcS

PARSEC Workloads and Input Sizes

PARSEC provides various workloads and input sizes for different simulation granularities.[1][7]

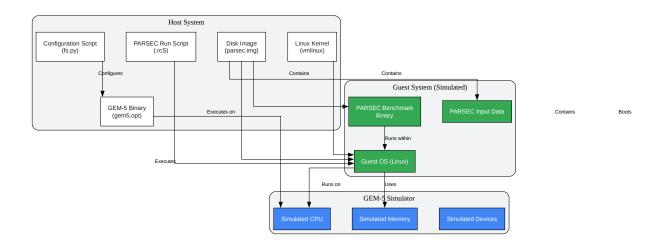


Workload	Description	Input Sizes
blackscholes	Option pricing with Black- Scholes PDE.[1]	simsmall, simmedium, simlarge
bodytrack	Body tracking of a person.[1]	simsmall, simmedium, simlarge
canneal	Simulated cache-aware annealing.[1]	simsmall, simmedium, simlarge
dedup	Next-generation compression with data deduplication.[1]	simsmall, simmedium, simlarge
facesim	Simulates the motions of a human face.[1]	simsmall, simmedium, simlarge
ferret	Content similarity search server.[1]	simsmall, simmedium, simlarge
fluidanimate	Fluid dynamics for animation.	simsmall, simmedium, simlarge
freqmine	Frequent itemset mining.[1]	simsmall, simmedium, simlarge
raytrace	Real-time raytracing.[1]	simsmall, simmedium, simlarge
streamcluster	Online clustering of an input stream.[1]	simsmall, simmedium, simlarge
swaptions	Pricing of a portfolio of swaptions.[1]	simsmall, simmedium, simlarge
vips	Image processing.[1]	simsmall, simmedium, simlarge
x264	H.264 video encoding.[1]	simsmall, simmedium, simlarge



Logical Relationships in GEM-5 Full-System Simulation

The following diagram illustrates the logical relationship between the host system, the **GEM-5** simulator, and the simulated guest system during a PARSEC benchmark run.



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Figure 2: Logical relationships in a **GEM-5** full-system simulation.

Conclusion



This guide has provided a detailed protocol for running PARSEC benchmarks on the **GEM-5** simulator in full-system mode. By following these steps, researchers can create a robust and reproducible environment for architectural exploration. The provided tables and diagrams offer a clear overview of the necessary configurations and the logical flow of the simulation process. For more advanced scenarios, such as different memory systems or CPU models, the **GEM-5** documentation and community resources are valuable references.

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